

optimizing reaction conditions for cyclopropyl 2,4-difluorophenyl ketone synthesis

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Compound of Interest

Compound Name: Cyclopropyl 2,4-difluorophenyl ketone

Cat. No.: B1313072

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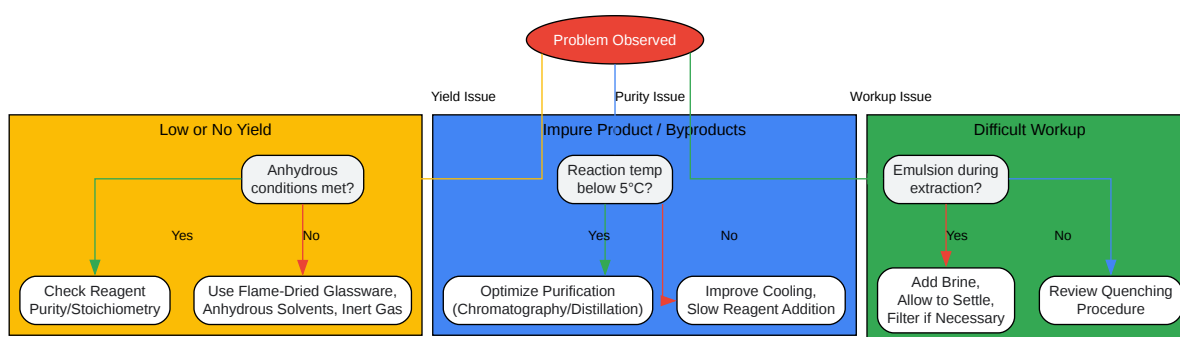
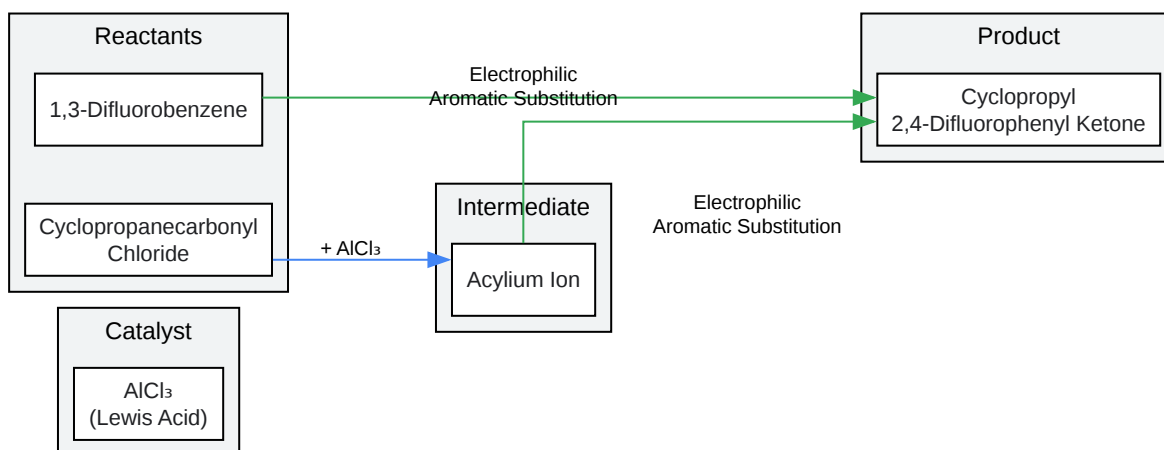
Technical Support Center: Synthesis of Cyclopropyl 2,4-Difluorophenyl Ketone

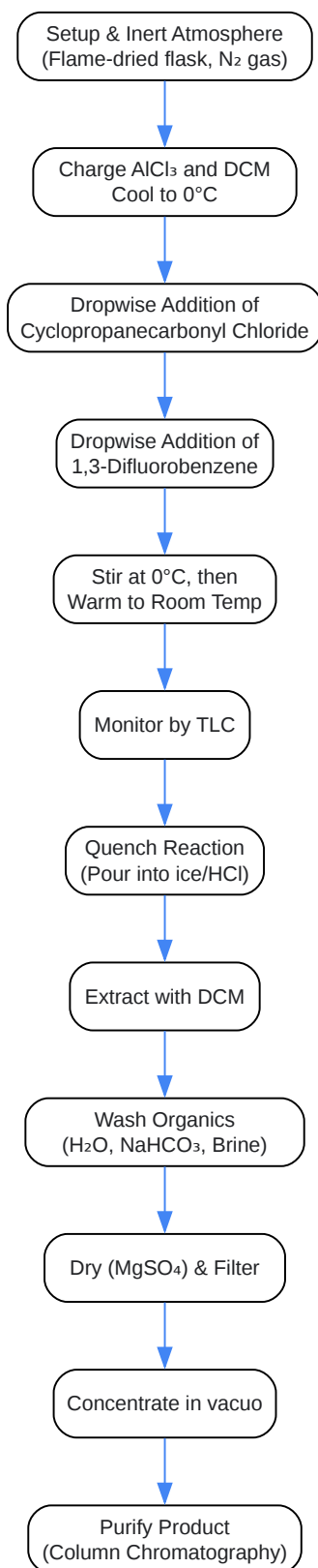
This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to optimize the synthesis of **cyclopropyl 2,4-difluorophenyl ketone**.

Frequently Asked Questions (FAQs)

Q1: What is the most common and reliable method for synthesizing cyclopropyl 2,4-difluorophenyl ketone?

A1: The most prevalent method is the Friedel-Crafts acylation of 1,3-difluorobenzene with cyclopropanecarbonyl chloride. This reaction utilizes a strong Lewis acid catalyst, typically anhydrous aluminum chloride (AlCl_3), to facilitate the electrophilic aromatic substitution, forming a carbon-carbon bond between the aromatic ring and the acyl group.^{[1][2]}





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References

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- 2. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [optimizing reaction conditions for cyclopropyl 2,4-difluorophenyl ketone synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1313072#optimizing-reaction-conditions-for-cyclopropyl-2-4-difluorophenyl-ketone-synthesis]

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